

Introduction to 3-Aminoquinolin-5-OL: A Molecule of Latent Potential

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Compound of Interest

Compound Name: 3-Aminoquinolin-5-OL

Cat. No.: B1498440

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3-Aminoquinolin-5-OL is a heterocyclic aromatic compound featuring a quinoline nucleus substituted with an amino group at the 3-position and a hydroxyl group at the 5-position. The quinoline ring system itself is a privileged structure found in numerous natural products and synthetic compounds with a wide array of pharmacological activities, including antimalarial, anticancer, and antimicrobial effects. The addition of the amino and hydroxyl groups is predicted to bestow unique physicochemical properties, enhancing its potential for specific biological interactions.

The 3-amino group can act as a key pharmacophore, participating in hydrogen bonding and serving as an attachment point for further chemical modifications. The 5-hydroxyl group, on the other hand, is known to be involved in metal ion chelation and can contribute to antioxidant properties, both of which are crucial in various pathological conditions. This guide will extrapolate from the rich chemistry of related quinoline derivatives to build a strong case for the investigation of **3-Aminoquinolin-5-OL** in several key research areas.

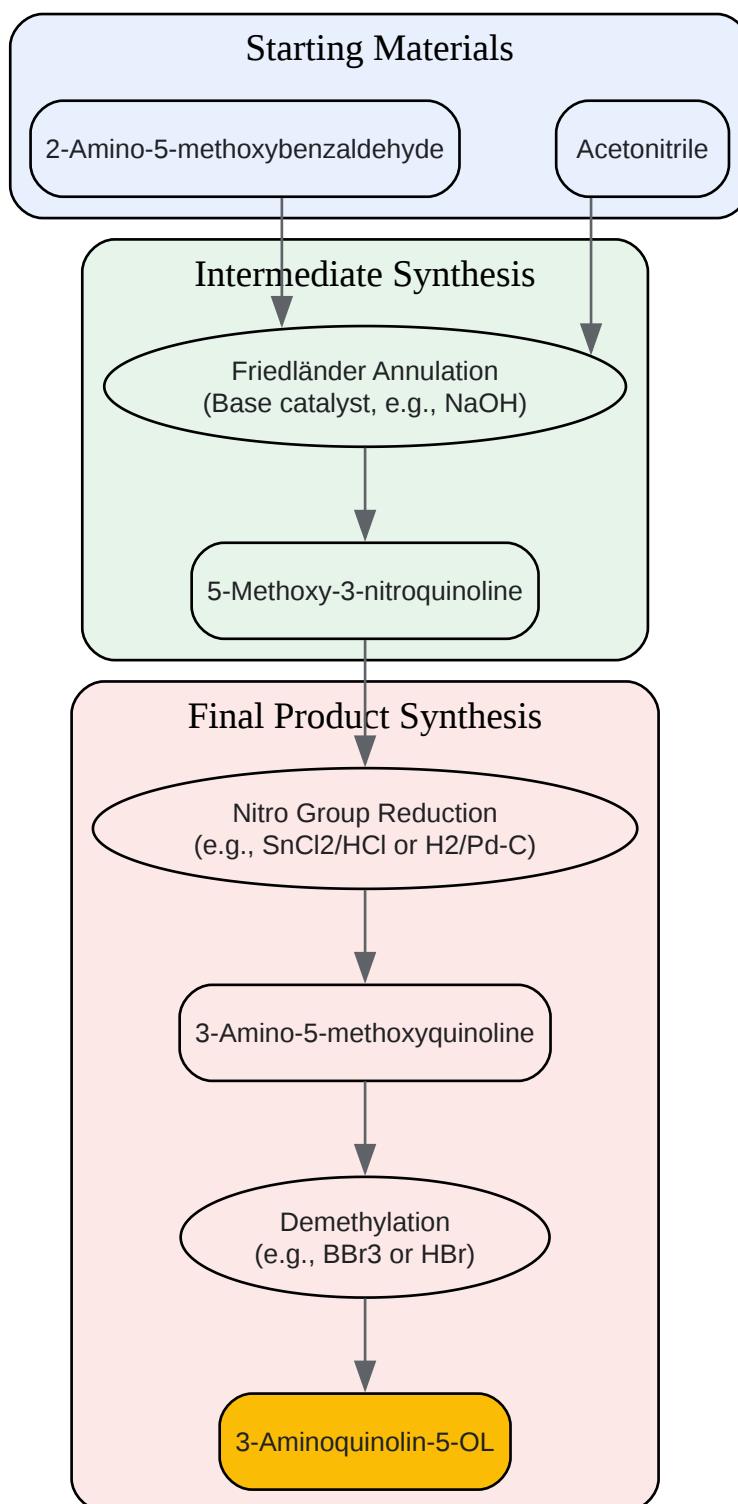
Table 1: Physicochemical Properties of **3-Aminoquinolin-5-OL**

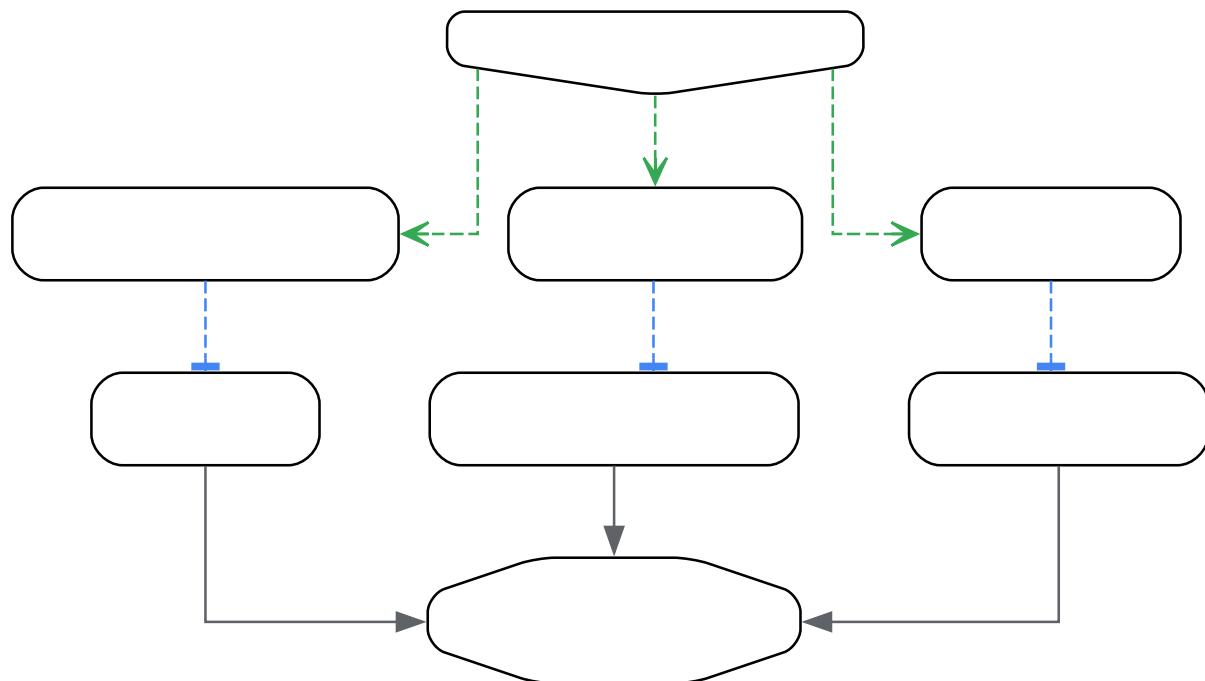
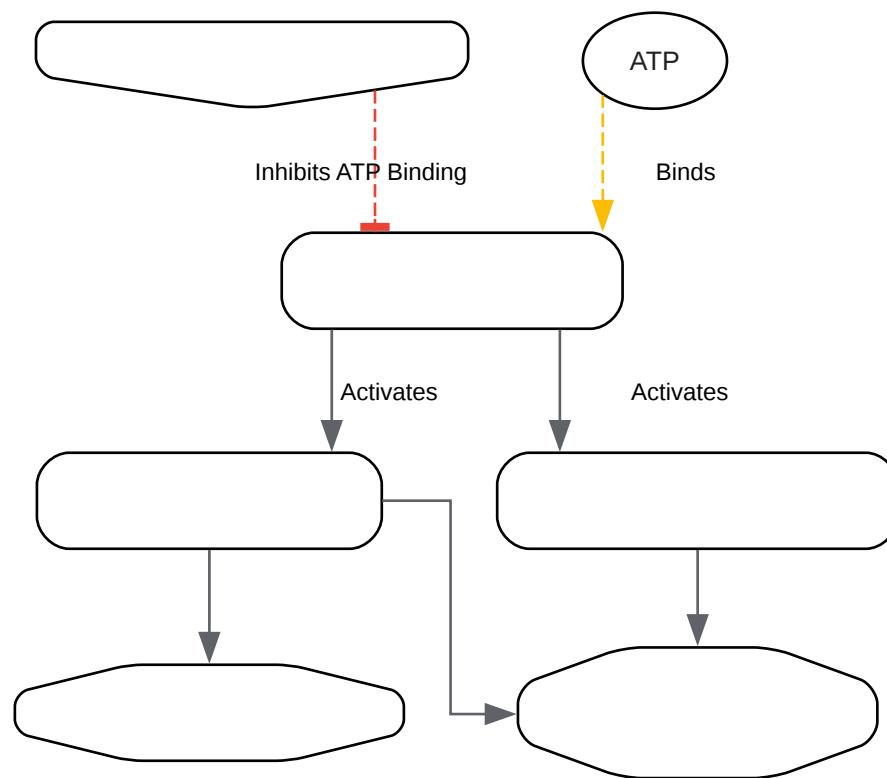
Property	Value	Source
CAS Number	1261625-77-7	MySkinRecipes[1]
Molecular Formula	C ₉ H ₈ N ₂ O	MySkinRecipes[1]
Molecular Weight	160.17 g/mol	MySkinRecipes[1]
Predicted Bioactivity	Anticancer, Neuroprotective, Antimicrobial, Fluorescent Probe	Inferred from related compounds

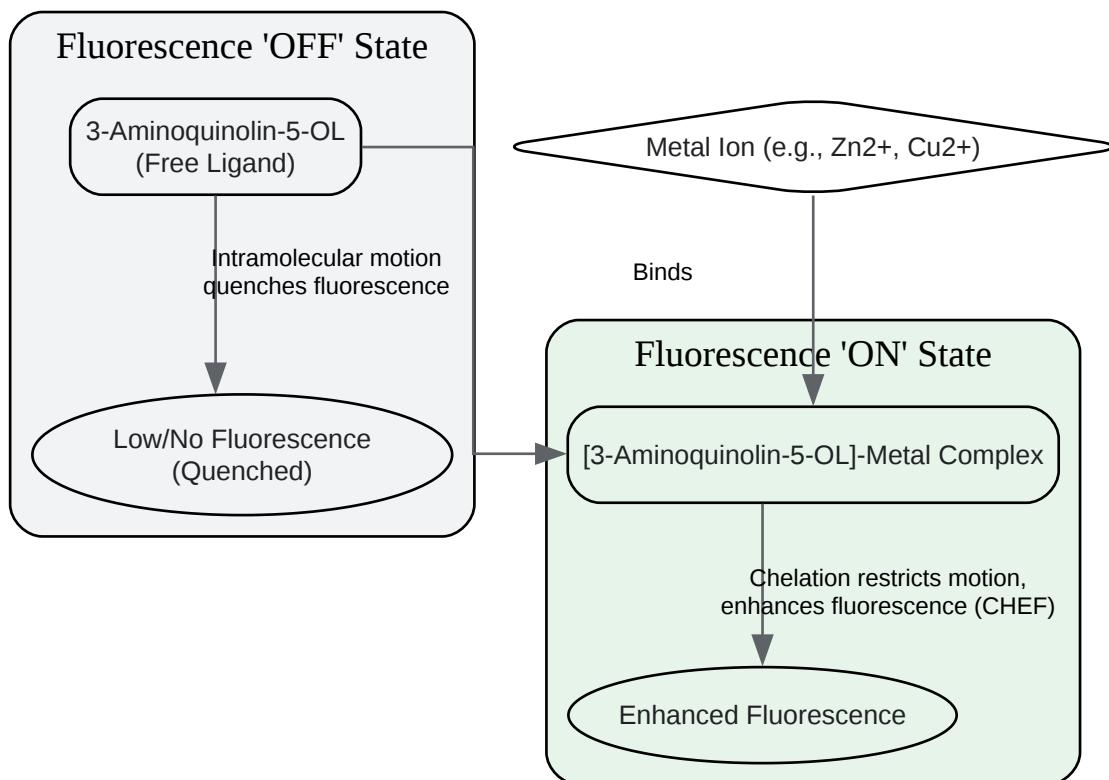
Proposed Synthesis of 3-Aminoquinolin-5-OL

While a specific, documented synthesis for **3-Aminoquinolin-5-OL** is not readily available in public literature, a plausible synthetic route can be proposed based on established quinoline synthesis methodologies, such as the Friedländer annulation, followed by functional group interconversion. A potential pathway could involve the condensation of a suitably substituted o-aminobenzaldehyde or ketone with a compound containing a reactive α -methylene group, followed by modifications to introduce the amino and hydroxyl functionalities.

A likely route would involve the reduction of a nitro group to form the 3-amino substituent and the demethylation of a methoxy group to yield the 5-hydroxyl group.







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References

- 1. Synthesis and biological activity of 5-amino- and 5-hydroxyquinolones, and the overwhelming influence of the remote N1-substituent in determining the structure-activity relationship - PubMed [pubmed.ncbi.nlm.nih.gov]
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